

Essential Guidance for the Proper Disposal of A-966492

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Compound of Interest

Compound Name: A-966492
CAS No.: 934162-57-9
Cat. No.: B15586574

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment and maintaining environmental responsibility. This document provides a detailed, step-by-step protocol for the proper disposal of **A-966492**, a potent PARP1 and PARP2 inhibitor. While a specific Safety Data Sheet (SDS) for **A-966492** is not readily available in the provided search results, the following procedures are based on established best practices for the disposal of hazardous chemical waste and information from similar research compounds.

Immediate Safety and Handling Precautions:

Before initiating any disposal procedure, it is critical to handle **A-966492** with appropriate personal protective equipment (PPE). This includes, but is not limited to, safety goggles, chemical-resistant gloves, and a lab coat. All handling of this compound should occur in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure. An accessible safety shower and eyewash station are mandatory in the handling area.

Quantitative Data Summary for A-966492

The following table summarizes key quantitative data for **A-966492** based on available information.

Parameter	Value	Source
Ki (PARP1)	1 nM	[1][2][3]
Ki (PARP2)	1.5 nM	[2][3]
EC50 (Whole Cell Assay)	1 nM	[1][3]
Molecular Formula	C ₁₈ H ₁₇ FN ₄ O	[4]
Molecular Weight	324.4 g/mol	[4]
Solubility in DMSO	33 mg/mL (101.74 mM) to 65 mg/mL (200.4 mM)	[2]
Storage Temperature	-20°C	[1][3][4]
Stability (Solid Form)	≥ 4 years at -20°C	[3][4]

Step-by-Step Disposal Protocol for A-966492

The primary directive for the disposal of **A-966492** and its containers is to treat them as hazardous waste and arrange for their collection by a licensed and approved waste disposal company.[5] Never dispose of **A-966492** down the drain or in regular trash.[5][6]

Waste Segregation and Collection:

Proper segregation of waste streams is crucial to ensure safe handling and disposal.

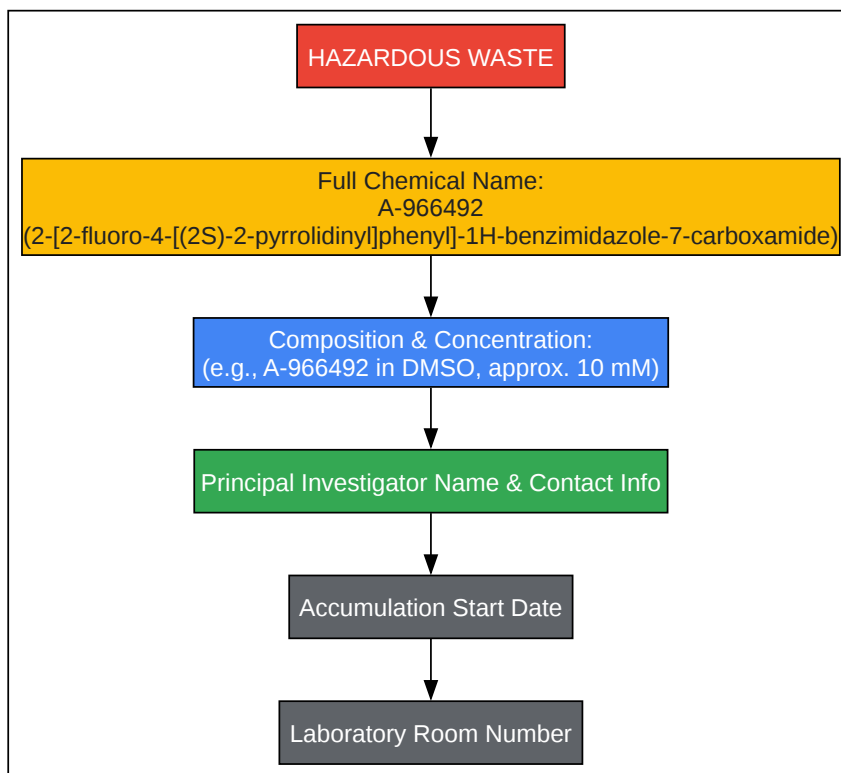
- Solid Waste:
 - Collect unused or expired **A-966492** powder in its original container or a clearly labeled, sealed container.
 - Contaminated consumables such as pipette tips, tubes, gloves, and weighing papers should be collected in a dedicated, sealed plastic bag or container designated for solid hazardous waste.[5][6]

- Liquid Waste:
 - Solutions containing **A-966492** should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.^{[5][6]}
 - Ensure the waste container is compatible with the solvent used (e.g., DMSO). Do not mix incompatible waste streams.
- Empty Containers:
 - Empty vials that once contained **A-966492** should be treated as hazardous waste and disposed of in the solid chemical waste stream.^[5]

Waste Container Labeling:

Accurate and detailed labeling of hazardous waste containers is a critical safety and regulatory requirement.

Hazardous Waste Label
for A-966492



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Caption: Essential components of a hazardous waste label for **A-966492**.

Storage of Chemical Waste:

- Store sealed hazardous waste containers in a designated, secure area within the laboratory, away from general work areas and incompatible chemicals.[6]
- Ensure containers are kept tightly closed, except when adding waste, to prevent the release of vapors.

Spill Management:

In the event of a spill, immediate action is required to minimize exposure and environmental contamination.

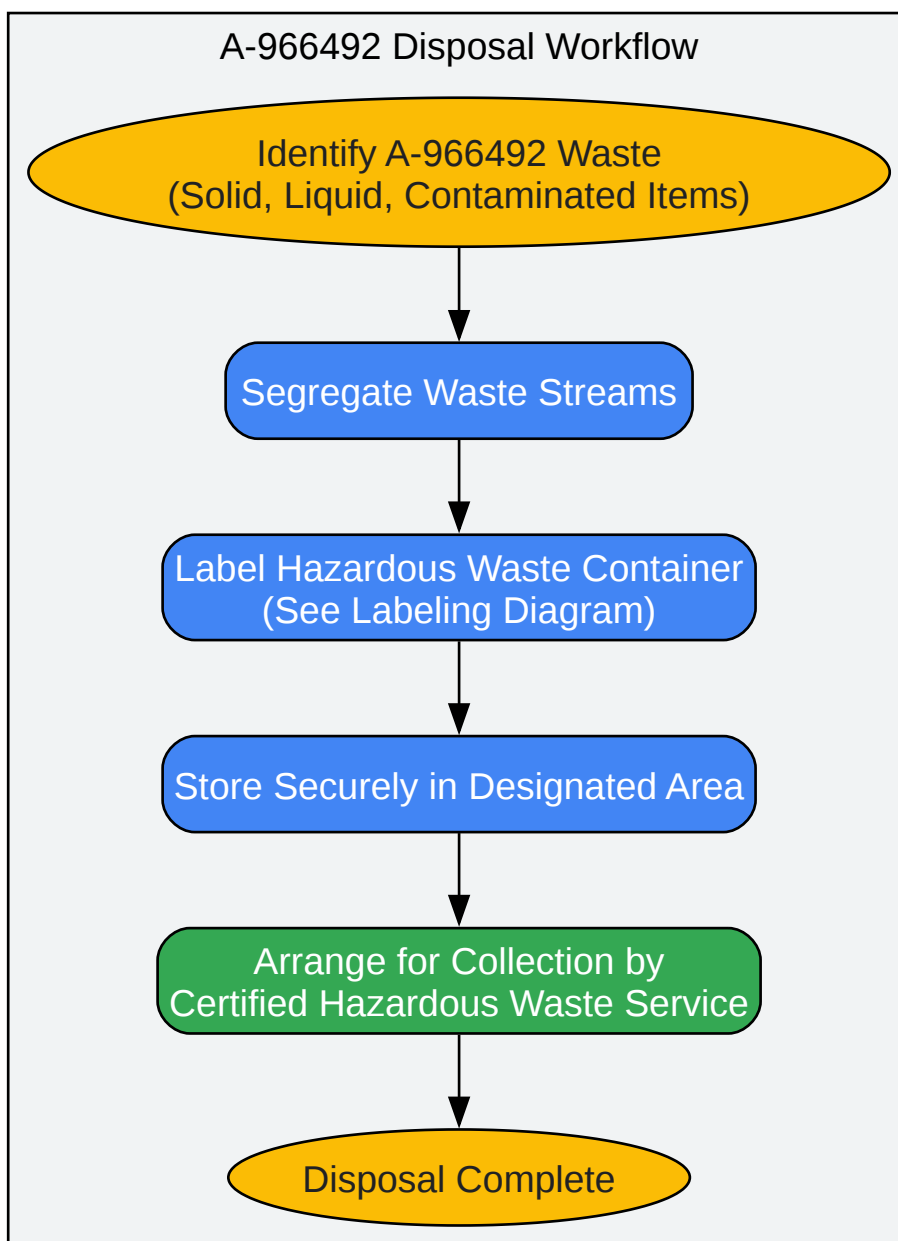
- Evacuate and Secure: Alert others in the area and restrict access to the spill site.
- Contain and Clean:
 - For solid spills, carefully cover the powder with damp paper towels to avoid raising dust. Gently scoop the material into a labeled hazardous waste container.[\[5\]](#)
 - For liquid spills, absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads) and place it in a sealed, labeled hazardous waste container.[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent or detergent solution, and collect all cleaning materials as hazardous waste.[\[5\]](#)

Final Disposal:

Arrange for the collection of all **A-966492** hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[5\]](#)

Experimental Protocols and Workflows

As no specific experimental protocols for the disposal of **A-966492** were found, the following logical workflow diagram illustrates the best-practice procedure outlined above.



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Caption: A logical workflow for the proper disposal of **A-966492**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **A-966492**, fostering a culture of safety and environmental stewardship. Always consult your institution's specific waste disposal guidelines and EHS department for further clarification.^[7]

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